

# Synthesis of 1-Methylpiperidin-4-ol from 1-methyl-4-piperidone

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## Compound of Interest

Compound Name: 1-Methylpiperidin-4-ol

Cat. No.: B091101

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## Application Note: Synthesis of 1-Methylpiperidin-4-ol

### Introduction

**1-Methylpiperidin-4-ol** is a valuable heterocyclic compound widely employed as a key building block and intermediate in the synthesis of a diverse range of pharmaceutical agents.<sup>[1][2]</sup> Its structure is a core component in the development of analgesics, kinase inhibitors, and other therapeutic molecules.<sup>[2]</sup> The synthesis of **1-methylpiperidin-4-ol** is most commonly and efficiently achieved through the reduction of the corresponding ketone, 1-methyl-4-piperidone. This application note details a standard laboratory protocol for this transformation using sodium borohydride (NaBH<sub>4</sub>), a mild and selective reducing agent.<sup>[3][4]</sup>

The reduction of 1-methyl-4-piperidone with sodium borohydride is a robust and high-yielding reaction, converting the ketone functional group into a secondary alcohol.<sup>[4][5]</sup> This method is favored for its operational simplicity, safety, and the high purity of the resulting product.

## Chemical Reaction Scheme

The overall chemical transformation is the reduction of a ketone to a secondary alcohol.

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## References

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